

In-Depth Technical Guide: (R)-TAPI-2 Synthesis and Chiral Separation

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Compound of Interest

Compound Name: (R)-TAPI-2

Cat. No.: B15564838

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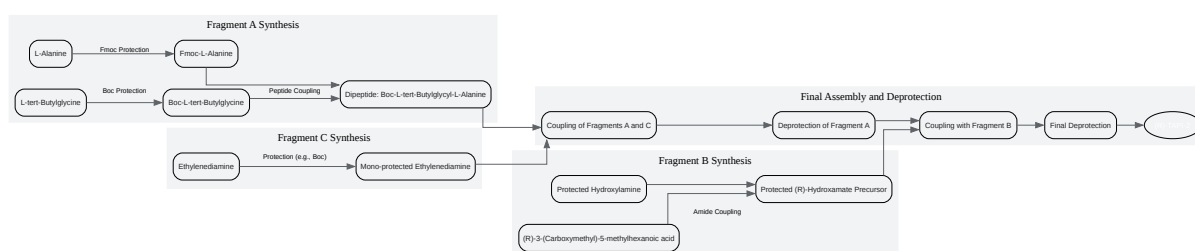
This technical guide provides a comprehensive overview of the synthesis and chiral separation of **(R)-TAPI-2**, a potent inhibitor of matrix metalloproteinases (MMPs) and tumor necrosis factor-alpha converting enzyme (TACE). The information presented herein is intended to equip researchers with the necessary knowledge to produce and isolate the biologically active (R)-enantiomer of TAPI-2 for further investigation and drug development endeavors.

Synthesis of (R)-TAPI-2

The synthesis of **(R)-TAPI-2**, chemically known as N-(R)-(2-(Hydroxyaminocarbonyl)methyl)-4-methylpentanoyl-L-tert-butyl-glycine-L-alanine 2-aminoethyl amide, is a multi-step process that involves the careful coupling of several chiral amino acid and peptide fragments, culminating in the formation of the final hydroxamic acid. While a specific, detailed, and publicly available protocol for the direct enantioselective synthesis of **(R)-TAPI-2** is not extensively documented in the literature, a plausible synthetic strategy can be constructed based on established principles of peptide synthesis and hydroxamic acid formation. This guide outlines a proposed synthetic pathway.

Proposed Synthetic Pathway:

The synthesis can be logically divided into the preparation of key building blocks and their subsequent coupling, followed by the final hydroxamic acid formation and deprotection steps.



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Figure 1: Proposed synthetic pathway for **(R)-TAPI-2**.

Experimental Protocols

Note: The following protocols are generalized and may require optimization. All reactions should be carried out under an inert atmosphere (e.g., Nitrogen or Argon) using anhydrous solvents.

1.1.1. Synthesis of Boc-L-tert-Butylglycyl-L-Alanine (Fragment A)

- Protection of Amino Acids:

- Protect the amino group of L-tert-butylglycine with a tert-butyloxycarbonyl (Boc) group using di-tert-butyl dicarbonate (Boc)₂O in the presence of a base like sodium hydroxide or triethylamine in a suitable solvent such as a mixture of water and dioxane.
- Protect the amino group of L-alanine with a fluorenylmethyloxycarbonyl (Fmoc) group using Fmoc-OSu in the presence of a base like sodium bicarbonate in an aqueous/organic solvent mixture.
- Peptide Coupling:
 - Activate the carboxylic acid of Boc-L-tert-butylglycine using a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC) and N-hydroxysuccinimide (NHS) or hexafluorophosphate azabenzotriazole tetramethyl uronium (HATU) in a solvent like dichloromethane (DCM) or dimethylformamide (DMF).
 - Add the N-protected L-alanine to the activated ester to form the dipeptide.
 - Purify the resulting dipeptide by column chromatography.

1.1.2. Synthesis of Mono-protected Ethylenediamine (Fragment C)

- React ethylenediamine with one equivalent of a protecting group precursor, such as di-tert-butyl dicarbonate, in a suitable solvent to yield the mono-Boc-protected ethylenediamine. Careful control of stoichiometry is crucial to minimize the formation of the di-protected product.

1.1.3. Assembly of the Peptide Backbone

- Couple the dipeptide (Fragment A) with the mono-protected ethylenediamine (Fragment C) using standard peptide coupling conditions as described in section 1.1.1.
- Selectively remove the Fmoc protecting group from the alanine residue using a mild base such as piperidine in DMF.
- The resulting free amine is then ready for coupling with the hydroxamate precursor.

1.1.4. Synthesis of the (R)-Hydroxamate Precursor and Final Coupling

- The synthesis of the chiral hydroxamate precursor, (R)-3-(carboxymethyl)-5-methylhexanoic acid, is a critical step that dictates the final stereochemistry. This can be achieved through asymmetric synthesis routes.
- Couple the prepared (R)-3-(carboxymethyl)-5-methylhexanoic acid with the deprotected peptide fragment from the previous step using standard peptide coupling reagents.
- The final step involves the formation of the hydroxamic acid. This is typically achieved by reacting the corresponding ester or activated carboxylic acid with hydroxylamine or a protected hydroxylamine derivative, followed by deprotection.

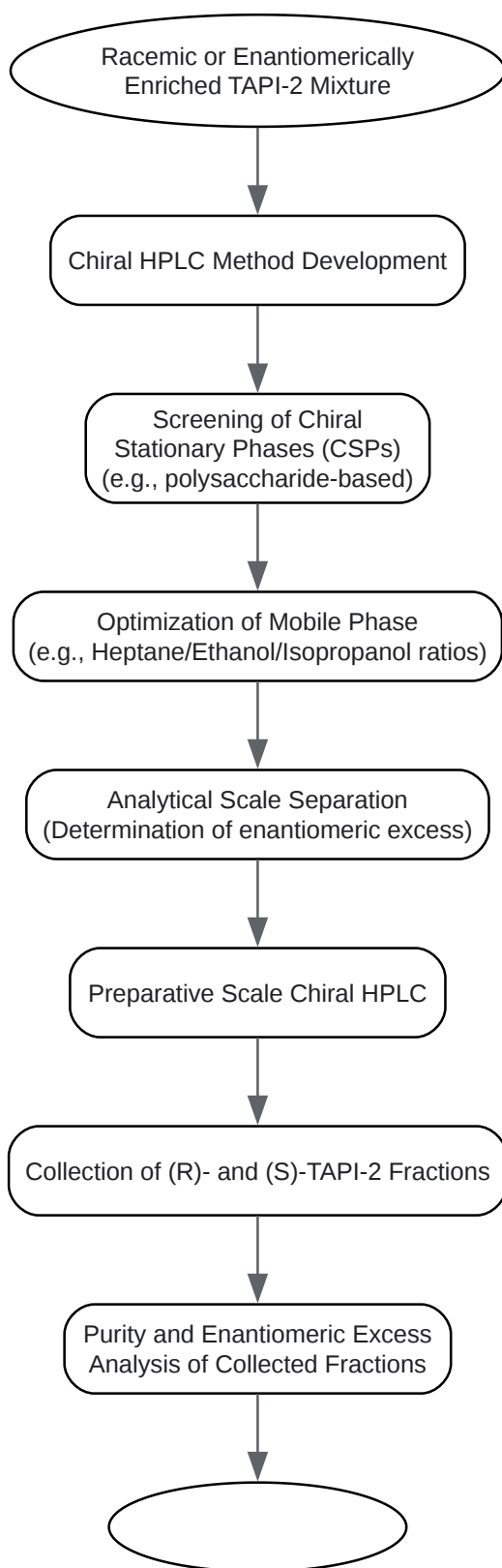
1.1.5. Purification

The final product, **(R)-TAPI-2**, should be purified using techniques such as preparative reverse-phase high-performance liquid chromatography (RP-HPLC) to achieve high purity.

Chiral Separation of TAPI-2

In cases where an enantioselective synthesis is not employed or results in a racemic or enantiomerically enriched mixture, chiral separation is necessary to isolate the desired (R)-enantiomer. High-performance liquid chromatography (HPLC) with a chiral stationary phase (CSP) is the most common and effective method for this purpose.

Chiral Separation Workflow:



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Figure 2: Workflow for the chiral separation of TAPI-2 enantiomers.

Experimental Protocol for Chiral HPLC

The development of a successful chiral HPLC method often requires screening of various CSPs and mobile phase compositions. Based on the structure of TAPI-2, which contains multiple chiral centers and polar functional groups, polysaccharide-based CSPs are a promising starting point.

2.1.1. Suggested Starting Conditions for Method Development

Parameter	Recommended Starting Conditions
Chiral Stationary Phase	Amylose or Cellulose-based CSPs (e.g., Chiralpak® AD-H, Chiralcel® OD-H)
Mobile Phase	A mixture of n-heptane, ethanol, and isopropanol. A typical starting ratio could be 80:10:10 (v/v/v).
Flow Rate	0.5 - 1.0 mL/min for analytical scale.
Detection	UV at a wavelength where TAPI-2 has significant absorbance (e.g., 210-230 nm).
Column Temperature	Ambient or controlled at 25 °C.

2.1.2. Method Optimization

- **Mobile Phase Composition:** The ratio of the polar modifiers (ethanol and isopropanol) to the non-polar component (n-heptane) is a critical parameter. Systematically vary the percentages of the alcohols to optimize the resolution and retention times of the enantiomers.
- **Flow Rate:** Adjusting the flow rate can impact the efficiency of the separation. Lower flow rates generally lead to better resolution but longer analysis times.
- **Temperature:** Temperature can influence the thermodynamics of the chiral recognition process. Investigating different column temperatures (e.g., 15 °C, 25 °C, 40 °C) may improve separation.

2.1.3. Data Analysis and Quantification

The enantiomeric excess (e.e.) of a sample can be calculated from the peak areas of the two enantiomers in the chromatogram using the following formula:

$$\text{e.e. (\%)} = [(\text{Area(R)} - \text{Area(S)}) / (\text{Area(R)} + \text{Area(S)})] \times 100$$

Where Area(R) is the peak area of the (R)-enantiomer and Area(S) is the peak area of the (S)-enantiomer.

Data Presentation

The following tables provide a template for summarizing key quantitative data that should be collected during the synthesis and chiral separation of **(R)-TAPI-2**.

Table 1: Summary of Synthetic Step Yields

Step	Reaction	Starting Material (mass/moles)	Product (mass/moles)	Yield (%)
1	Boc-protection of L-tert-Butylglycine			
2	Fmoc-protection of L-Alanine			
3	Peptide Coupling (Fragments A)			
4	Mono-protection of Ethylenediamine			
5	Assembly of Peptide Backbone			
6	Fmoc Deprotection			
7	Final Peptide Coupling			
8	Hydroxamic Acid Formation			
9	Final Deprotection & Purification			
Overall	-	-	-	

Table 2: Chiral HPLC Separation Parameters and Results

Parameter	Value
HPLC System	[Specify Model]
Chiral Column	[Specify CSP and Dimensions]
Mobile Phase	[Specify Composition and Ratio]
Flow Rate	[Specify in mL/min]
Column Temperature	[Specify in °C]
Detection Wavelength	[Specify in nm]
Retention Time (S)-TAPI-2	[Specify in minutes]
Retention Time (R)-TAPI-2	[Specify in minutes]
Resolution (Rs)	[Calculate]
Enantiomeric Excess (e.e.) of starting material	[%]
Enantiomeric Excess (e.e.) of purified (R)-TAPI-2	[%]
Yield of (R)-TAPI-2 from separation	[%]

Conclusion

The synthesis and chiral separation of **(R)-TAPI-2** are critical processes for obtaining the pure, biologically active enantiomer required for research and development in the field of metalloproteinase inhibition. The proposed synthetic pathway provides a rational approach for its chemical synthesis, while the outlined chiral HPLC method development strategy offers a systematic means to isolate the desired stereoisomer. Meticulous execution of these experimental protocols and careful optimization of reaction and separation conditions are paramount to achieving high yields and enantiopurity. This guide serves as a foundational resource for scientists and professionals engaged in the synthesis and purification of this important molecule.

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